

Chemical Structure and Hydrogen Bonding Data

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Compound Focus: N-Nitrophthalamide

CAS No.: 5336-97-0

Cat. No.: S6585608

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The crystal structure of 4-Nitrophthalamide (C₈H₇N₃O₄) reveals key geometric parameters and a three-dimensional hydrogen-bonded network [1].

Table 1: Key Geometric Parameters from Crystallographic Data [1]

Component	Structural Feature	Value
Nitro Group	Dihedral angle with benzene ring	11.36 (2)°
Amide Group 1	Dihedral angle with benzene ring	60.89 (6)°
Amide Group 2	Dihedral angle with benzene ring	34.39 (6)°
Molecular Conformation	Orientation of amide groups	On opposite sides of the benzene ring

Table 2: Hydrogen Bonding Network in the Crystal Lattice [1]

Interaction	Role	Observation
N—H...O bonds	Primary interaction	Forms a three-dimensional network architecture.
Atoms O1 & O3	Hydrogen bond acceptors	Each accepts two hydrogen bonds.
Atom H31	Hydrogen bond donor	Forms a bifurcated hydrogen bond.

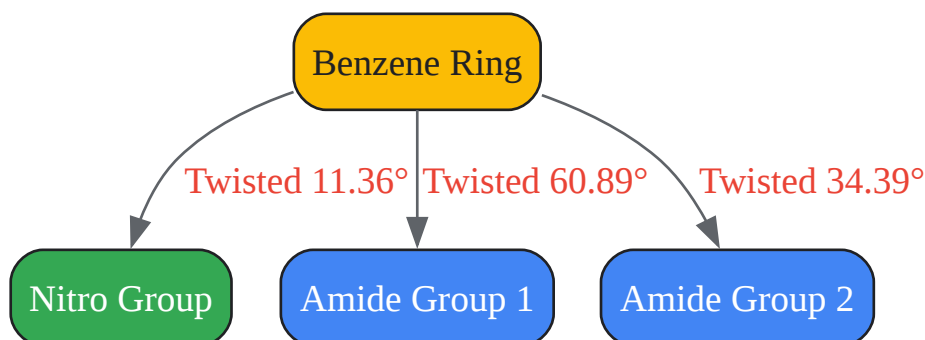
Experimental Protocol: Crystal Structure Determination

The following methodology was used to determine the crystal structure of 4-Nitrophthalamide [1].

- **1. Synthesis:** The compound was prepared by stirring 4-nitrophthalimide in concentrated ammonium hydroxide (NH₄OH) at room temperature for 24 hours. The resulting precipitate was filtered and washed with cold water [1].
- **2. Crystallization:** Single crystals suitable for X-ray diffraction were grown from a solution of the compound in water via slow evaporation [1].
- **3. Data Collection and Refinement:**
 - **Instrumentation:** Data was collected on a diffractometer using Cu K α radiation at 100 K [1].
 - **Software:** The structure was solved with SHELXS97 and refined with SHELXL97 [1].
 - **Hydrogen Atom Treatment:** Carbon-bound H atoms were refined freely. N-H atoms were located from the difference map and refined with restrained distances [1].

Graphviz Diagram: Molecular Conformation

The DOT code below generates a diagram illustrating the twisted conformation of the molecule, which is crucial for its hydrogen-bonding capability.



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Diagram 1: The substituents on the benzene ring are twisted out of plane [1].

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References

1. (IUCr) 4 - Nitrophthalamide [journals.iucr.org]

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